

Safety precautions and handling guidelines for Zinc, bis(3-methylbutyl)-.

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Compound of Interest

Compound Name: Zinc, bis(3-methylbutyl)-

Cat. No.: B15396917

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An In-depth Technical Guide to the Safe Handling of **Zinc, bis(3-methylbutyl)-**

Introduction

Zinc, bis(3-methylbutyl)-, also known as diisoamylzinc, is a highly reactive organozinc compound. Its utility in organic synthesis, particularly in reactions requiring a nucleophilic alkyl source, is significant. However, its reactivity also presents considerable safety hazards, including pyrophoricity. This guide provides a comprehensive overview of the essential safety precautions, handling guidelines, and emergency procedures required for the safe use of this reagent in a research and development setting.

Hazard Identification and Classification

Zinc, bis(3-methylbutyl)- is a hazardous chemical that requires careful handling in a controlled environment. The primary hazards are associated with its pyrophoric nature and its violent reaction with water.

GHS Classification (Anticipated):

- Pyrophoric Liquids: Category 1
- Substances and mixtures which, in contact with water, emit flammable gases: Category 1
- Skin Corrosion/Irritation: Category 1B

- Serious Eye Damage/Eye Irritation: Category 1

Signal Word: Danger

Hazard Statements:

- H250: Catches fire spontaneously if exposed to air.
- H260: In contact with water releases flammable gases which may ignite spontaneously.
- H314: Causes severe skin burns and eye damage.

Precautionary Statements:

- P210: Keep away from heat, hot surfaces, sparks, open flames and other ignition sources. No smoking.
- P222: Do not allow contact with air.
- P231+P232: Handle and store contents under inert gas. Protect from moisture.
- P280: Wear protective gloves/ protective clothing/ eye protection/ face protection.
- P302+P335+P334: IF ON SKIN: Brush off loose particles from skin. Immerse in cool water or wrap in wet bandages.
- P305+P351+P338: IF IN EYES: Rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing.
- P370+P378: In case of fire: Use dry chemical powder for extinction.
- P422: Store contents under inert gas.

Physical and Chemical Properties

A summary of the key physical and chemical properties of **Zinc, bis(3-methylbutyl)-** is provided in the table below.

Property	Value
Molecular Formula	C10H22Zn
Molecular Weight	207.67 g/mol
Appearance	Colorless to pale yellow liquid
Boiling Point	103-105 °C @ 10 mmHg
Density	1.01 g/cm ³ at 25 °C
Solubility	Reacts violently with water. Soluble in aprotic organic solvents (e.g., ethers, hydrocarbons).
Stability	Stable when stored under an inert atmosphere.
Reactivity	Pyrophoric; reacts violently with water, protic solvents, and oxidizing agents.

Handling and Storage

4.1 Handling: All manipulations involving **Zinc, bis(3-methylbutyl)-** must be carried out under an inert atmosphere (e.g., argon or nitrogen) using either a glovebox or standard Schlenk line techniques. Syringes and cannulas used for transfer must be dried in an oven and purged with inert gas prior to use. The reagent should be transferred from the supplier's container via syringe or cannula to the reaction vessel. Never draw this reagent into a syringe that contains air.

4.2 Storage: Store **Zinc, bis(3-methylbutyl)-** in its original container in a cool, dry, well-ventilated area designated for pyrophoric reagents. The storage area should be separate from flammable materials and incompatible substances such as water, alcohols, and oxidizing agents. Ensure the container is tightly sealed and maintained under a positive pressure of inert gas.

Personal Protective Equipment (PPE)

Standard laboratory PPE is insufficient for handling this reagent. The following specialized PPE is mandatory:

- **Body Protection:** A flame-retardant lab coat and, for larger quantities, a chemical-resistant apron.
- **Eye and Face Protection:** Safety glasses with side shields, at a minimum. A face shield is strongly recommended.
- **Hand Protection:** Wear appropriate chemical-resistant gloves (e.g., nitrile) and ensure they are dry. For operations with a higher risk of fire, leather gloves worn over nitrile gloves can provide additional protection.

Emergency Procedures

6.1 First-Aid Measures:

- **Skin Contact:** Immediately brush off any visible solid material. Flush the affected area with copious amounts of water for at least 15 minutes while removing contaminated clothing. Seek immediate medical attention.
- **Eye Contact:** Immediately flush eyes with a gentle stream of water for at least 15 minutes, holding the eyelids open. Seek immediate medical attention.
- **Inhalation:** Move the victim to fresh air. If breathing is difficult, administer oxygen. If breathing has stopped, provide artificial respiration. Seek immediate medical attention.
- **Ingestion:** Do not induce vomiting. Rinse mouth with water. Never give anything by mouth to an unconscious person. Seek immediate medical attention.

6.2 Fire-Fighting Measures:

- **Extinguishing Media:** Use a Class D fire extinguisher (dry chemical powder, such as Met-L-X or sand). **DO NOT USE WATER, CARBON DIOXIDE, OR HALOGENATED EXTINGUISHERS.**
- **Fire-Fighting Procedures:** Evacuate the area. If the fire is small, attempt to extinguish it with the appropriate dry chemical extinguisher. For larger fires, or if the fire is spreading, evacuate the laboratory and contact emergency services.

6.3 Accidental Release Measures:

- **Small Spills:** Cover the spill with a dry, inert absorbent material such as sand, vermiculite, or diatomaceous earth. Scoop the absorbed material into a dry container for disposal.
- **Large Spills:** Evacuate the area immediately. Alert others and contact the institutional emergency response team.

Experimental Protocols: Quenching and Disposal

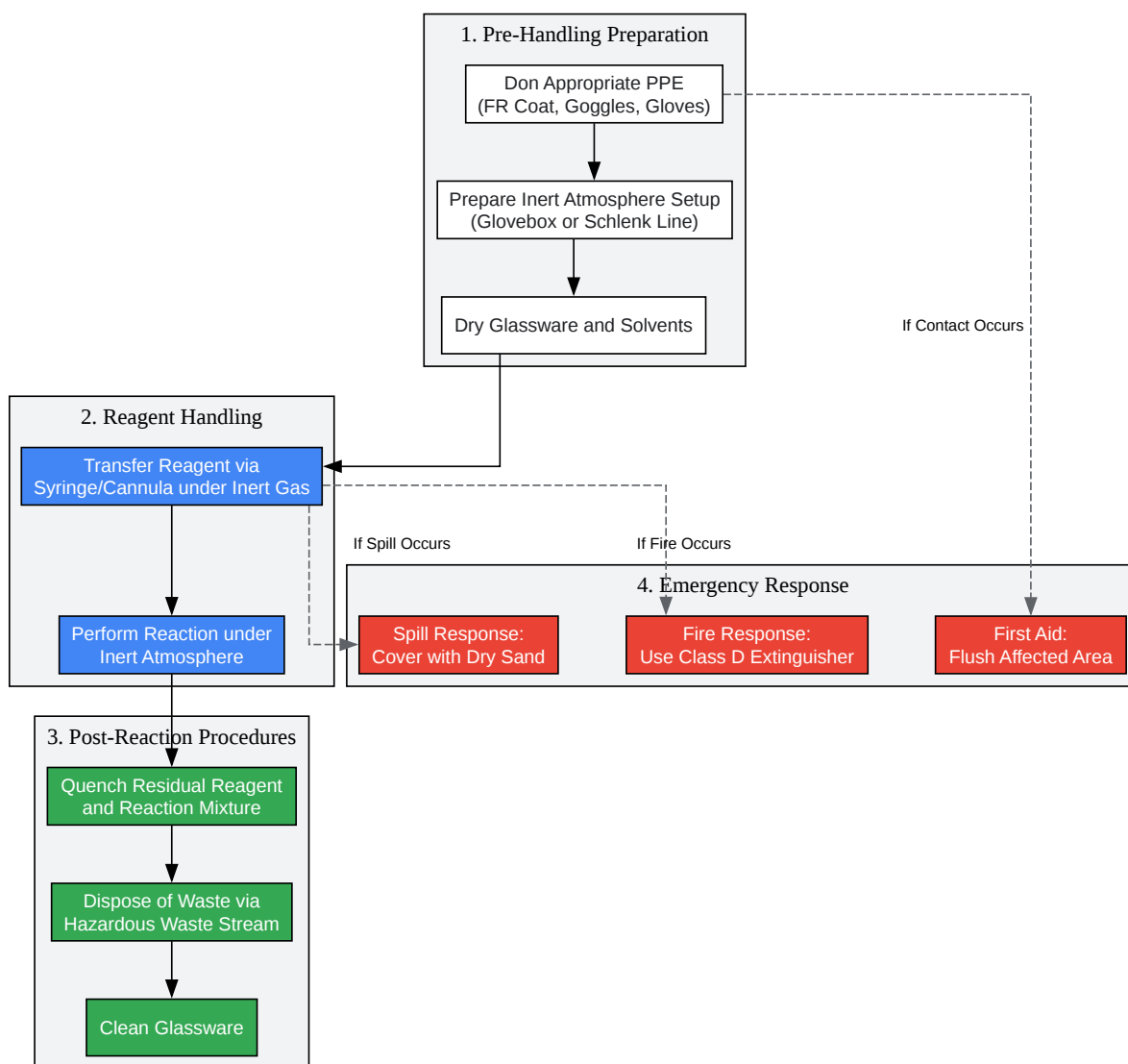
7.0.1 Quenching of Residual Reagent: Any residual **Zinc, bis(3-methylbutyl)-** in reaction vessels must be quenched before cleaning. This should be done under an inert atmosphere.

- Cool the reaction vessel to 0 °C in an ice bath.
- Slowly and carefully add a less reactive, high-boiling point alcohol, such as isopropanol or tert-butanol, dropwise with stirring.
- Once the initial vigorous reaction has subsided, slowly add ethanol, followed by methanol.
- Finally, after the reaction is complete, slowly and cautiously add water to quench any remaining reactive species.
- The resulting aqueous solution can then be neutralized and disposed of according to institutional guidelines for hazardous waste.

7.0.2 Disposal: All waste material, including quenched solutions and contaminated absorbents, must be disposed of as hazardous waste in accordance with local, state, and federal regulations.

Logical Workflow for Safe Handling

The following diagram illustrates the logical workflow for safely handling **Zinc, bis(3-methylbutyl)-**.



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Caption: Workflow for the safe handling of pyrophoric organozinc reagents.

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